

Essential Safety and Disposal Procedures for Ido1-IN-25

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Compound of Interest

Compound Name: Ido1-IN-25

Cat. No.: B15577643

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the proper handling and disposal of **Ido1-IN-25**, a dual inhibitor of IDO1/TDO2. Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance. Given that a specific Safety Data Sheet (SDS) for **Ido1-IN-25** is not readily available, these recommendations are based on best practices for handling novel, chlorinated heterocyclic compounds and data from structurally similar chemicals.

I. Hazard Identification and Risk Assessment

Ido1-IN-25, with the chemical formula $C_{14}H_8Cl_3NO_2S$, is a chlorinated benzoxazole derivative. While the toxicological properties of **Ido1-IN-25** have not been fully elucidated, it should be handled as a potentially hazardous substance. Structurally similar compounds, such as 2,6-Dichlorobenzoxazole, are classified as harmful if swallowed.^[1] Therefore, a thorough risk assessment should be conducted before handling, taking into account the potential for skin and eye irritation, and respiratory effects if inhaled as a dust or aerosol. All manipulations should be performed in a certified chemical fume hood.

II. Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment must be worn at all times when handling **Ido1-IN-25**:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) are mandatory. Gloves must be inspected before use and proper removal techniques should be followed to avoid skin contact.^[1]
- **Eye Protection:** Safety glasses with side shields or chemical safety goggles are required to protect against splashes.^[1]
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent contamination of personal attire. For larger quantities or when there is a risk of splashing, a chemical-resistant apron is recommended.
- **Respiratory Protection:** If handling the compound as a powder outside of a fume hood, a NIOSH-approved respirator is necessary to prevent inhalation.

III. Step-by-Step Disposal Protocol

The disposal of **Ido1-IN-25** and any contaminated materials must be treated as hazardous chemical waste. Adherence to your institution's Environmental Health and Safety (EHS) guidelines is paramount.

- **Segregation of Waste:**
 - **Solid Waste:** Collect unused or expired solid **Ido1-IN-25**, along with any contaminated disposable labware (e.g., pipette tips, microfuge tubes, gloves, and weighing paper), in a designated, leak-proof hazardous waste container.
 - **Liquid Waste:** Unused stock solutions or experimental solutions containing **Ido1-IN-25** should be collected in a separate, clearly labeled, and chemically compatible hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's EHS.
 - **Sharps Waste:** Any needles or other sharps contaminated with **Ido1-IN-25** must be disposed of in a designated sharps container.
- **Waste Container Selection and Labeling:**
 - Use containers that are in good condition and have a secure, tight-fitting lid.

- All containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Ido1-IN-25**," the concentration (if in solution), and the accumulation start date. Avoid using chemical formulas or abbreviations.
- Storage of Waste:
 - Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
 - Ensure the storage area is well-ventilated and away from general laboratory traffic.
 - Secondary containment (e.g., a larger, chemically resistant bin) should be used for liquid waste containers to mitigate spills.
- Arranging for Disposal:
 - Once a waste container is full or has reached the institutional time limit for accumulation, contact your institution's EHS department to arrange for pickup.
 - Follow all institutional procedures for requesting a hazardous waste pickup, which may include completing an online form or attaching a specific waste tag.

IV. Spill and Emergency Procedures

- Minor Spill: In the event of a small spill, and if it is safe to do so, absorb the material with an inert absorbent (e.g., vermiculite, sand, or chemical absorbent pads). Collect the contaminated absorbent material into the designated solid hazardous waste container. Clean the spill area with an appropriate solvent and decontaminating solution.
- Major Spill: In the case of a large spill, evacuate the immediate area and alert your laboratory supervisor and institutional EHS. Do not attempt to clean up a large spill without proper training and equipment.

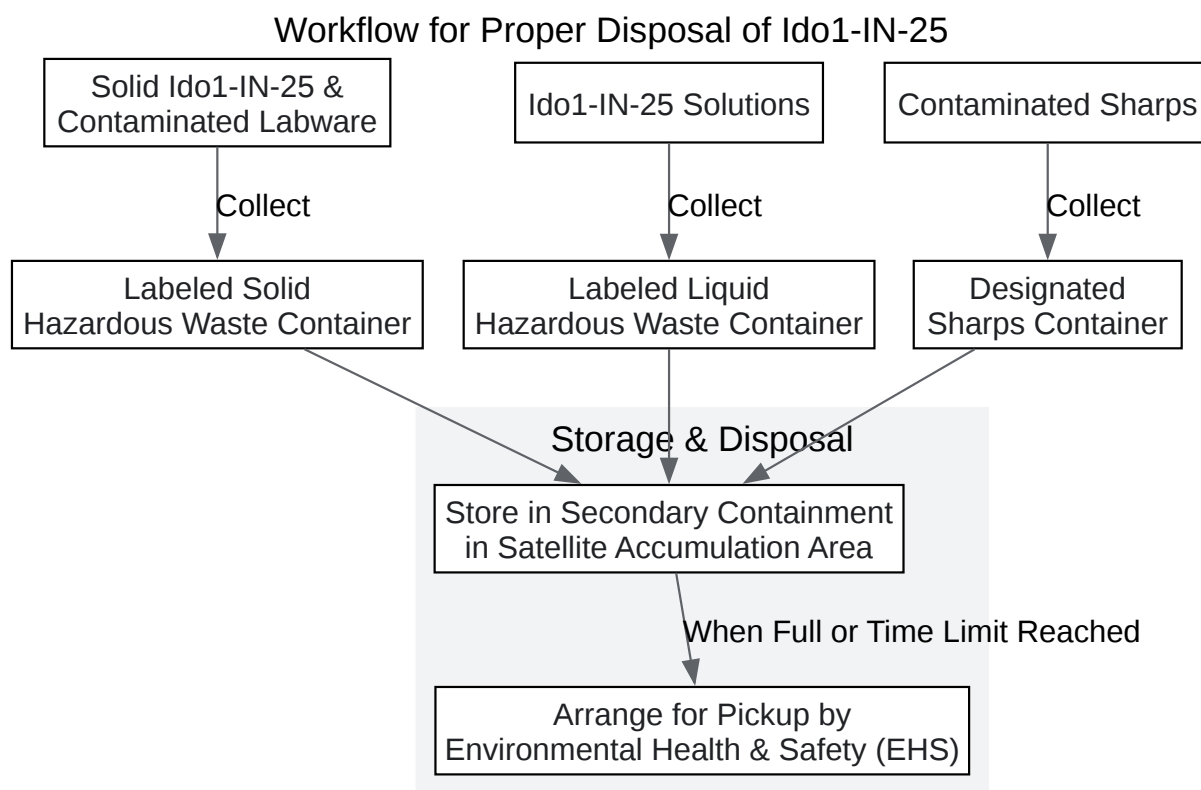
Data Presentation

Property	Value	Source
Chemical Name	Ido1-IN-25	MedChemExpress
CAS Number	2841467-86-3	MedChemExpress
Molecular Formula	C ₁₄ H ₈ Cl ₃ NO ₂ S	MedChemExpress
Molecular Weight	360.64 g/mol	MedChemExpress
Appearance	Solid (presumed)	General Knowledge
Solubility	Information not readily available	
Storage	Store at -20°C for long-term stability	MedChemExpress

Experimental Protocols

As this document focuses on disposal, detailed experimental protocols for the use of **Ido1-IN-25** are not included. Researchers should consult relevant literature and internal standard operating procedures (SOPs) for experimental use. All experimental work should be conducted in a manner that minimizes waste generation.

Mandatory Visualization



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Caption: Disposal workflow for **Ido1-IN-25**.

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References

- 1. energy01.oss-cn-shanghai.aliyuncs.com [energy01.oss-cn-shanghai.aliyuncs.com]
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